

Zatolmilast investigational status Fragile X syndrome

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Compound Focus: Zatolmilast

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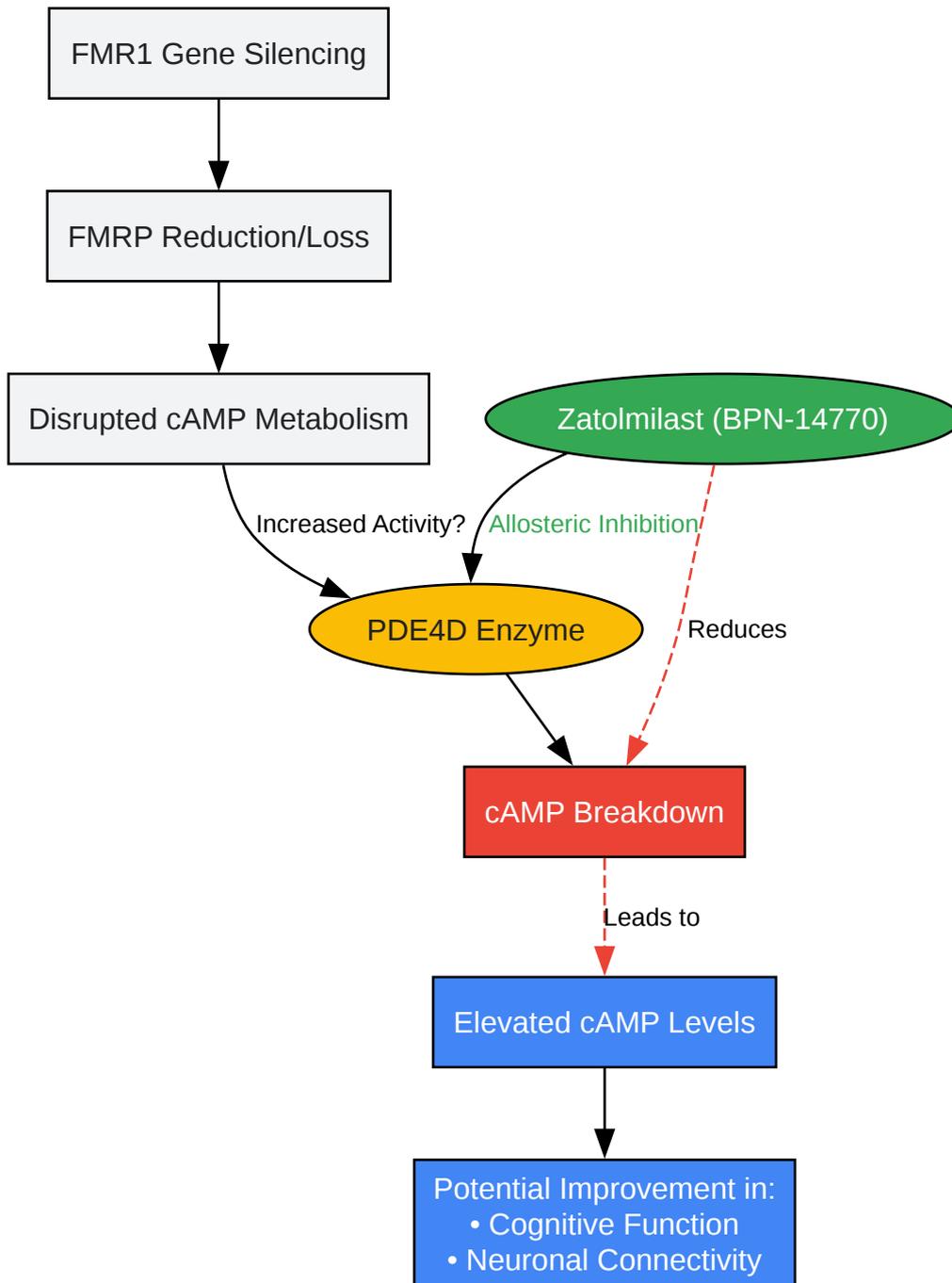
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Drug Profile and Mechanism of Action

Zatolmilast (BPN-14770) is a first-in-class, investigational small molecule being developed as a potential treatment for the cognitive and functional impairments associated with Fragile X syndrome [1] [2].

- **Mechanism:** It is a selective **allosteric inhibitor of Phosphodiesterase-4D (PDE4D)** [1] [2].
- **Target Engagement:** By inhibiting PDE4D, **Zatolmilast** prevents the breakdown of cyclic adenosine monophosphate (cAMP) in the brain. This is particularly relevant in FXS, where cAMP metabolism is often disrupted, and levels are decreased [2]. Increased cAMP signaling is known to play a critical role in synaptic plasticity, learning, and memory [1].

The diagram below illustrates the proposed mechanism of action of **Zatolmilast** in the context of Fragile X syndrome pathophysiology.



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*Proposed signaling pathway and target engagement of **Zatoimilast** in Fragile X syndrome.*

Clinical Development Program: The EXPERIENCE Trials

The clinical development of **Zatolmilast** is being conducted under the **EXPERIENCE (Evaluation of Fragile X Experience in Cognition Expression) program**, managed by Shionogi & Co., Ltd. [3] [4]. The current status of the key trials is summarized below.

Trial Identifier	Phase	Population (Male)	Design & Duration	Primary Status (as of Nov 2025)
EXPERIENCE-301 [4]	2b/3	Adults (aged 18-45) [4]	Randomized, double-blind, placebo-controlled, 13-week treatment [4]	Enrollment complete ; results pending [3] [4]
EXPERIENCE-204 [4]	2b/3	Adolescents (aged 9-17) [4]	Randomized, double-blind, placebo-controlled, 13-week treatment [4]	Enrollment complete ; results pending [3] [4]
EXPERIENCE-302 [4]	Open-Label Extension	Participants who completed -301 or -204 [4]	Open-label, up to four years [4]	Ongoing [3] [4]

Efficacy and Biomarker Data from Earlier Studies

A Phase 2 trial in 30 adult males with FXS provided initial evidence of efficacy and informed the design of the Phase 3 program [2].

Domain Assessed	Tool/Method	Key Findings
Cognitive Function	NIH Toolbox Cognitive Battery	Demonstrated statistically significant improvements in cognitive domains related to language [2].
Daily Functioning	Caregiver Reports	Caregivers reported improvements in both daily functioning and language abilities of participants [2].
Electrophysiology Biomarker	Resting-state EEG (rsEEG), Peak Alpha	A composite of PAF across brain regions was identified as a potential biomarker. PAF increased

Domain Assessed	Tool/Method	Key Findings
	Frequency (PAF)	from baseline with drug but not with placebo [2].

Detailed Experimental Protocol: EEG Biomarker Analysis

A secondary, machine learning-based analysis of the Phase 2 trial EEG data provides a methodology for assessing target engagement [2]:

- **EEG Recording:** Continuous resting-state EEG was recorded and digitized at 512 Hz using a standardized system.
- **Preprocessing:** Data were preprocessed to remove artifacts and analyzed for frequency power.
- **Machine Learning Classification:** A naïve Bayes Classifier was used to determine if linear combinations of EEG variables could distinguish between trial conditions (baseline, placebo, **Zatolmilast**).
- **Biomarker Identification:** The algorithm identified a **composite of Peak Alpha Frequency (PAF)** across multiple brain regions as the most robust biomarker separating the drug condition from others. Increased PAF from baseline was associated with **Zatolmilast** treatment [2].

Future Outlook and Market Forecast

The FXS treatment landscape is poised for potential change, with **Zatolmilast** being a key candidate:

- **Projected Launch:** Analysts project a potential U.S. launch of **Zatolmilast** in **Q1 2027** [5].
- **Market Impact:** If approved, it is expected to be one of the first two targeted treatments for FXS, driving significant market growth. The annual cost of therapy (ACOT) is estimated to be around **\$32,046** [5].

Research Gaps and Next Steps

For the research community, the following areas are of critical interest:

- **Awaiting Phase 3 Data:** The primary data from EXPERIENCE-301 and -204 are the most significant near-term milestone. These results will determine the efficacy and safety profile of **Zatolmilast** in the target populations.

- **Biomarker Validation:** The promising PAF biomarker from Phase 2 needs validation in the larger Phase 3 cohort to confirm its utility as a measure of target engagement and efficacy.
- **Brother Clinical Pipeline:** Beyond **Zatolmilast**, the FXS therapeutic pipeline is active, with other approaches including **antisense oligonucleotides (ASOs)** and **gene therapy** in earlier stages of investigation [6] [7] [8].

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References

1. - Wikipedia Zatolmilast [en.wikipedia.org]
2. ROC Analysis of Biomarker Combinations in Fragile X ... [nature.com]
3. Shionogi's EXPERIENCE Phase 3 Clinical Trial of ... [fraxa.org]
4. Fragile X Syndrome Clinical Trials [shionogi.com]
5. US and German FXS market forecast to grow by combined ... [clinicaltrialsarena.com]
6. Finding a Cure for Fragile X Syndrome [fraxa.org]
7. 2025 Grants Driving Fragile X Research Forward [fraxa.org]
8. Gene Therapy for Fragile X Syndrome, Challenges, and ... [pmc.ncbi.nlm.nih.gov]

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